

Proper Disposal of Enamelast™ (Enofelast) in a Laboratory Setting

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest






Compound Name:	Enofelast
CAS No.:	125722-16-9
Cat. No.:	B1667061

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper disposal of chemical products is a critical component of laboratory safety and environmental responsibility. This document provides essential guidance on the safe and compliant disposal of Enamelast™, a professional dental fluoride varnish often identified by the misspelling "**Enofelast**." Adherence to these procedures is vital to mitigate risks to personnel and the environment.

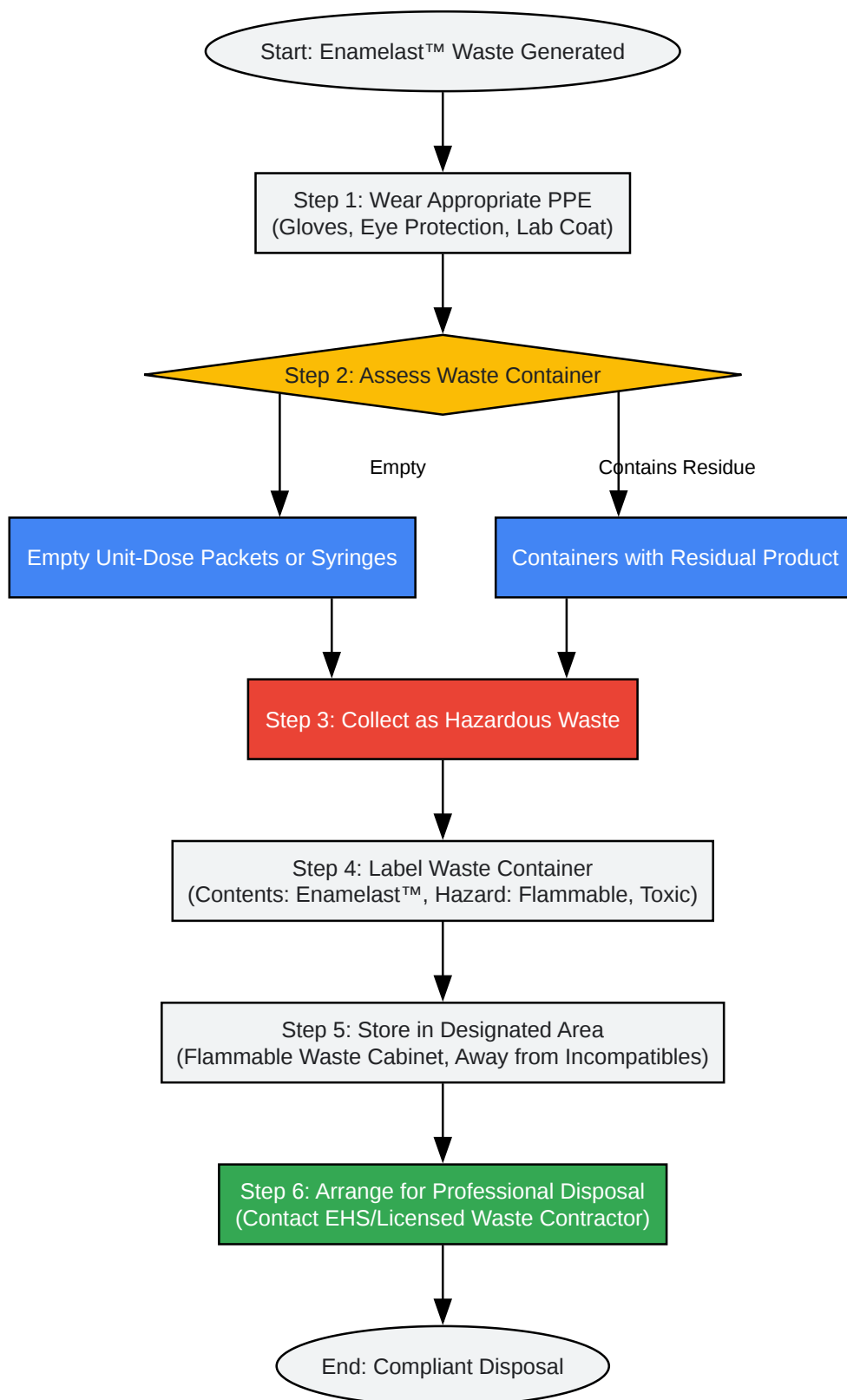
Hazard Profile

Enamelast™ is classified with several hazards that dictate its disposal requirements. Understanding these is the first step in safe handling and disposal.

Hazard Classification	Description	GHS Pictogram
Flammable Liquid	The product is a flammable liquid and vapor.	
Acute Toxicity (Oral, Inhalation)	Harmful if swallowed or inhaled.[1][2][3]	
Skin and Eye Irritation	Causes skin irritation and serious eye irritation.[1][2][3]	
Skin Sensitization	May cause an allergic skin reaction.[1][2][3]	
Chronic Aquatic Toxicity	Harmful to aquatic life with long-lasting effects.[1][2]	

Disposal Workflow

The following diagram outlines the decision-making process and necessary steps for the proper disposal of Enamelast™.



[Click to download full resolution via product page](#)

Enamelast™ Disposal Workflow

Step-by-Step Disposal Protocol

1. Personal Protective Equipment (PPE): Before handling Enamelast™ waste, it is imperative to wear appropriate PPE. This includes, but is not limited to:

- Chemical-resistant gloves (e.g., nitrile).
- Safety glasses or goggles for eye protection.[1]
- A lab coat to protect from skin contact.[1]

2. Waste Segregation and Collection:

- Do not dispose of Enamelast™ or its containers in regular trash or down the drain.[4] Its classification as harmful to aquatic life necessitates that it be kept out of waterways.[1][2]
- All waste, including used unit-dose packets, syringes, and any materials contaminated with the product (e.g., gloves, absorbent pads), must be collected as hazardous chemical waste. [5]

3. Containerization:

- Collect all Enamelast™ waste in a designated, compatible, and properly sealed hazardous waste container.[4]
- The container must be clearly labeled as "Hazardous Waste" and should identify the contents, including "Enamelast™," and list its associated hazards (Flammable, Toxic).

4. Storage:

- Store the hazardous waste container in a designated satellite accumulation area within the laboratory.
- Due to its flammability, the container should be stored in a flammable-liquids cabinet.
- Ensure the storage area is well-ventilated and away from sources of ignition such as heat, sparks, and open flames.[2][6]

5. Final Disposal:

- The disposal of the collected hazardous waste must be handled by the institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Follow your institution's specific procedures for requesting a hazardous waste pickup.

Important Considerations:

- **Spill Management:** In case of a spill, absorb the material with an inert substance (e.g., vermiculite, dry sand) and collect it into the hazardous waste container. Ensure adequate ventilation.
- **Regulatory Compliance:** Disposal procedures must always be in accordance with local, regional, and national regulations. The information provided here is a general guide; always consult your institution's specific protocols.[2]
- **Empty Containers:** Even if a container appears empty, it may retain product residue. Unless thoroughly decontaminated, it is best practice to dispose of the empty containers as hazardous waste.[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.vandervende.com [cdn.vandervende.com]
- 2. cdn.vandervende.com [cdn.vandervende.com]
- 3. ultradent.com [ultradent.com]
- 4. [Hazardous Waste Disposal Guide - Research Areas | Policies \[policies.dartmouth.edu\]](http://policies.dartmouth.edu)
- 5. nswai.org [nswai.org]
- 6. cdn.vandervende.com [cdn.vandervende.com]

- To cite this document: BenchChem. [Proper Disposal of Enamelast™ (Enofelast) in a Laboratory Setting]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1667061/docs#proper-disposal-of-enamelast-enofelast-in-a-laboratory-setting>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)